

Physicochemical properties of Nigrolineaxanthone V

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Compound of Interest

Compound Name: Nigrolineaxanthone V

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An In-depth Technical Guide on the Physicochemical Properties of Nigrolineaxanthones

Disclaimer: Extensive literature searches did not yield specific information for a compound named "**Nigrolineaxanthone V**". The Nigrolineaxanthone family of compounds, isolated from *Garcinia nigrolineata*, includes congeners designated with letters A through S, and AA. This guide provides a comprehensive overview of the available data for the Nigrolineaxanthone series, with a focus on representative compounds where specific data has been published. The methodologies and properties described herein are based on studies of this family of xanthones and serve as a technical reference for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

Quantitative physicochemical data for individual Nigrolineaxanthones is not extensively available in the public domain. The table below summarizes the fundamental properties derived from the chemical structures reported in the literature. For instance, Nigrolineaxanthone E and M's properties are listed as examples. Researchers investigating a specific Nigrolineaxanthone would need to perform experimental determinations for properties such as melting point, solubility, logP, and pKa.

Property	Nigrolineaxanthone E	Nigrolineaxanthone M	Data Source
Molecular Formula	C ₂₄ H ₂₆ O ₆	C ₂₃ H ₂₄ O ₆	PubChem[1], KNApSACk[2]
Molecular Weight	410.5 g/mol	396.44 g/mol	PubChem[1], KNApSACk[2]
IUPAC Name	1,5,6-trihydroxy-3-methoxy-4-(2-methylbut-3-en-2-yl)-2-(3-methylbut-2-enyl)xanthen-9-one	1,5-dihydroxy-8-(3-hydroxy-3-methylbutyl)-6',6'-dimethylpyrano(2',3':3,2)xanthone	PubChem[1]
CAS Number	639084-88-1	643026-14-6	PubChem[1], KNApSACk[2]
Appearance	Not explicitly stated in abstracts; typically xanthenes are yellow crystalline solids.	Not explicitly stated in abstracts; typically xanthenes are yellow crystalline solids.	General Knowledge
Melting Point	Data not available in the provided search results.	Data not available in the provided search results.	-
Solubility	Data not available in the provided search results. General solubility of xanthenes is in organic solvents. [3]	Data not available in the provided search results. General solubility of xanthenes is in organic solvents. [3]	-
logP (calculated)	6.3	Data not available in the provided search results.	PubChem[1]
pKa	Data not available in the provided search results.	Data not available in the provided search results.	-

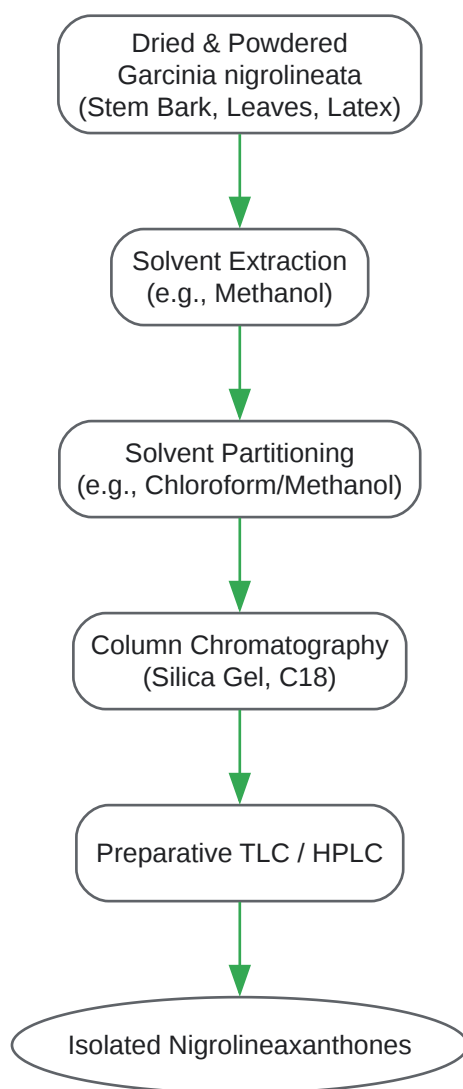
Experimental Protocols

The isolation and characterization of Nigrolineaxanthenes from the plant *Garcinia nigrolineata* involve a series of phytochemical techniques. The general workflow is outlined below.

Extraction and Isolation

A common procedure for the extraction and isolation of Nigrolineaxanthenes from *Garcinia nigrolineata* involves the following steps^{[4][5]}:

- **Plant Material Collection and Preparation:** The stem bark, leaves, or latex of *Garcinia nigrolineata* are collected, dried, and ground into a fine powder.
- **Solvent Extraction:** The powdered plant material is subjected to extraction with a suitable organic solvent, typically methanol, at room temperature.
- **Fractionation:** The crude extract is then partitioned between different immiscible solvents of varying polarities, such as chloroform and methanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The resulting fractions are subjected to multiple rounds of column chromatography. Common stationary phases include silica gel and reversed-phase C18 silica gel. Elution is performed using gradient solvent systems, for example, a mixture of chloroform and methanol or methanol and water^[6].
- **Purification:** Final purification of the isolated compounds is often achieved through preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).



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Fig. 1: General workflow for the isolation of Nigrolineaxanthenes.

Structure Elucidation

The chemical structures of the isolated Nigrolineaxanthenes are determined using a combination of spectroscopic techniques^{[4][7]}:

- Melting Point Determination: Performed on an electrothermal melting point apparatus^[6].
- UV-Visible Spectroscopy: To determine the absorption maxima, which is characteristic of the xanthone chromophore^[6].

- Infrared (IR) Spectroscopy: To identify the presence of functional groups such as hydroxyls, carbonyls, and aromatic rings[6].
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition[6].
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for elucidating the detailed chemical structure and stereochemistry of the molecule[7].

Biological Activity and Signaling Pathways

Various Nigrolineaxanthenes and other xanthenes isolated from *Garcinia* species have demonstrated a range of biological activities.

Antibacterial Activity

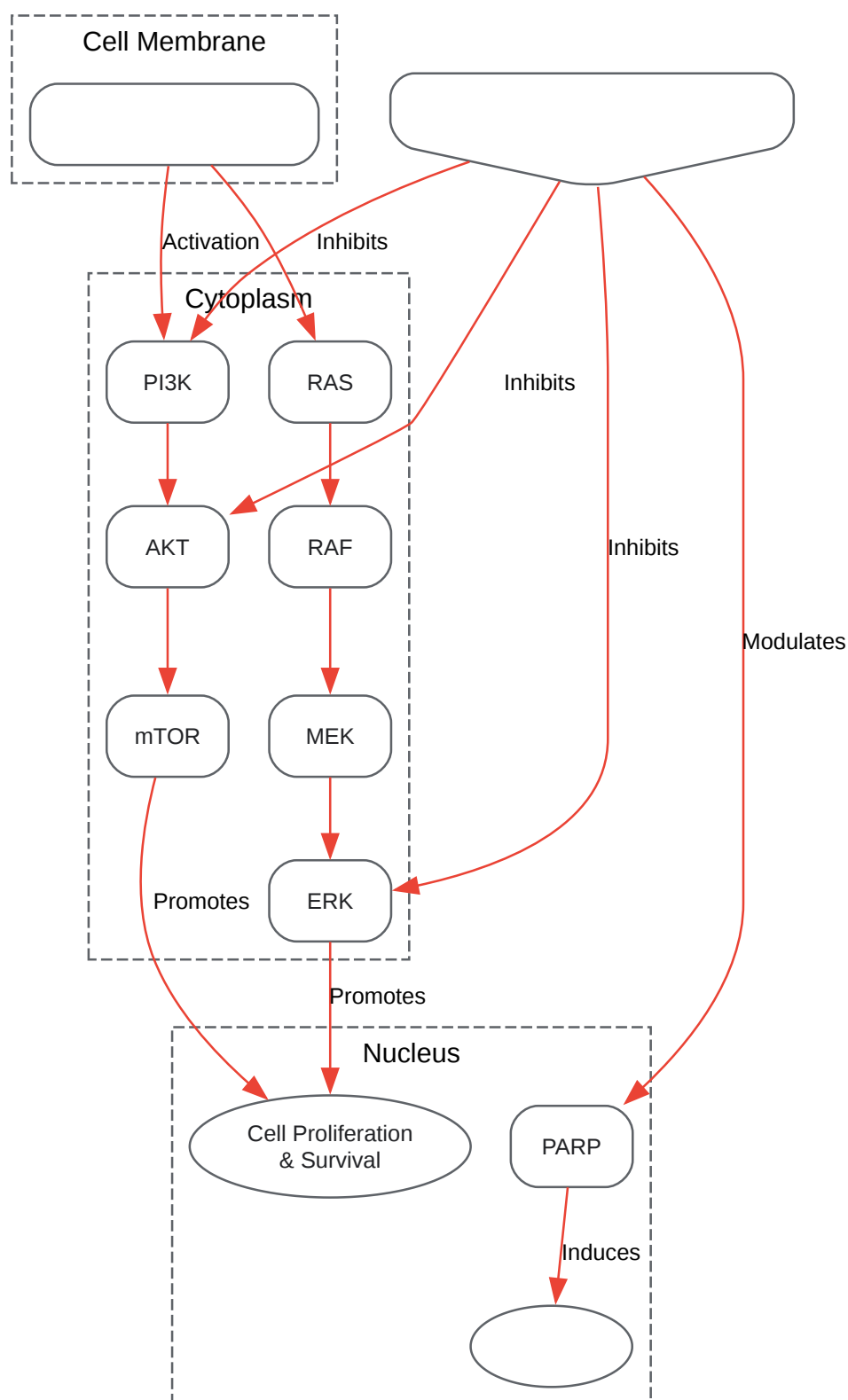
Nigrolineaxanthone N has been reported to exhibit significant antibacterial activity against methicillin-resistant *Staphylococcus aureus* (MRSA)[5].

Antidiabetic and Cytotoxic Activities

Other xanthenes from *Garcinia nigrolineata* have been investigated for their antidiabetic and cytotoxic effects. For instance, some compounds showed α -glucosidase and α -amylase inhibitory activities, as well as cytotoxicity against various cancer cell lines[8][9][10].

Potential Signaling Pathways in Cytotoxicity

While the specific signaling pathways affected by **Nigrolineaxanthone V** are unknown, studies on other cytotoxic xanthenes from *Garcinia* species suggest potential mechanisms of action. For example, isojacareubin, a xanthone from *Garcinia nuijiangensis*, was found to induce apoptosis in ovarian cancer cells by modulating the PARP, PI3K/AKT/mTOR, and MAPK/ERK signaling pathways[11]. The following diagram illustrates a generalized view of these pathways, which could be relevant for the cytotoxic effects of xanthenes.



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Fig. 2: Potential cytotoxic signaling pathways modulated by xanthenes.

This guide provides a foundational understanding of the physicochemical properties and biological activities of the Nigrolineaxanthone family of compounds. Further experimental work is necessary to fully characterize the properties of each individual compound, including the putative **Nigrolineaxanthone V**.

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